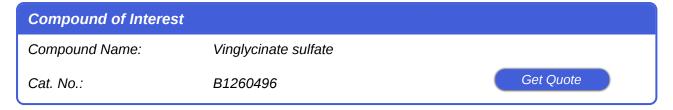


Vinglycinate Sulfate: A Technical Overview of its Chemical Structure and Synthesis

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Vinglycinate sulfate is a semi-synthetic derivative of vinblastine, a naturally occurring vinca alkaloid isolated from the Madagascar periwinkle (Catharanthus roseus). As a member of the vinca alkaloid family of chemotherapeutic agents, vinglycinate sulfate exhibits antineoplastic properties by interfering with microtubule dynamics, a critical process for cell division. This technical guide provides a comprehensive overview of the chemical structure and synthetic approaches for vinglycinate sulfate, intended to support researchers and professionals in the fields of medicinal chemistry and drug development.

Chemical Structure and Properties

Vinglycinate is structurally characterized as the 4-O-deacetyl-4-(N,N-dimethylglycinate) ester of vinblastine. The sulfate salt form enhances its solubility for pharmaceutical applications.

Table 1: Chemical and Physical Properties of Vinglycinate Sulfate



Property	Value
Molecular Formula	2C48H63N5O9 · 3H2O4S
Molecular Weight	2002.33 g/mol
IUPAC Name	methyl (2β,3β,4β,5α,12β,19α)-4- ((dimethylglycyl)oxy)-3-ethyl-3,4-dihydro-5- hydroxy-8-methoxy-6-methyl-12- ((2R,4S,6S,8S)-4-ethyl-4,5,6,7,8,9-hexahydro-8- (methoxycarbonyl)-2,6-methano-2H- azecino[4,3-b]indol-8-yl)aspidospermidine-3- carboxylate;tris(sulfuric acid)
SMILES	CC[C@@]1(C[C@H]2CINVALID-LINK ([C@@]67[H])INVALID-LINK OC)O)OC(=O)CN(C)C">C@(c8c(CCN(C2)C1)c 9cccc9[nH]8)C(=O)OC)O.CC[C@@]1(C[C@H] 2CINVALID-LINK([C@@]67[H])INVALID- LINK OC)O)OC(=O)CN(C)C">C@(c8c(CCN(C2)C1)c 9cccc9[nH]8)C(=O)OC)O.OS(=O) (=O)O.OS(=O)(=O)O.OS(=O)(=O)O
Active Moiety	Vinglycinate

Synthesis of Vinglycinate Sulfate

While specific, proprietary synthesis protocols for **vinglycinate sulfate** are not extensively detailed in publicly available literature, a general synthetic strategy can be inferred from the known chemistry of vinblastine and its derivatives. The synthesis of vinglycinate from vinblastine is a key transformation.

General Synthetic Approach: Esterification of Vinblastine

The synthesis of vinglycinate would logically proceed through the selective esterification of the C4-hydroxyl group of the vindoline moiety within the vinblastine structure with N,N-dimethylglycine.



Experimental Protocol: Synthesis of Vinglycinate from Vinblastine (General Procedure)

- Protection of Reactive Groups (Optional): Depending on the chosen synthetic route, other
 reactive functional groups within the vinblastine molecule, such as the hydroxyl group on the
 catharanthine portion, may need to be protected to ensure selective esterification at the
 desired C4 position.
- Activation of N,N-dimethylglycine: The carboxylic acid of N,N-dimethylglycine is activated to
 facilitate the esterification reaction. This can be achieved using standard coupling agents
 such as dicyclohexylcarbodiimide (DCC) or by converting the carboxylic acid to a more
 reactive acyl halide or anhydride.
- Esterification Reaction: Vinblastine is reacted with the activated N,N-dimethylglycine in a
 suitable aprotic solvent (e.g., dichloromethane, dimethylformamide). The reaction is typically
 carried out in the presence of a base (e.g., triethylamine, pyridine) to neutralize any acid
 generated during the reaction. The reaction progress is monitored by an appropriate
 analytical technique, such as thin-layer chromatography (TLC) or high-performance liquid
 chromatography (HPLC).
- Deprotection (if applicable): If protecting groups were used, they are removed under appropriate conditions that do not affect the newly formed ester linkage.
- Purification of Vinglycinate: The crude vinglycinate is purified using chromatographic techniques, such as column chromatography on silica gel or preparative HPLC, to yield the pure product.
- Salt Formation: The purified vinglycinate free base is dissolved in a suitable solvent (e.g., ethanol) and treated with a stoichiometric amount of sulfuric acid to form the vinglycinate sulfate salt. The salt is then isolated by precipitation and filtration, followed by drying under vacuum.

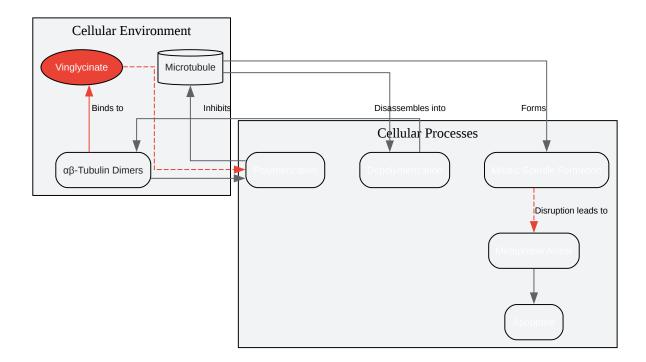
Mechanism of Action: Inhibition of Microtubule Polymerization

Vinglycinate sulfate, like other vinca alkaloids, exerts its cytotoxic effects by disrupting the dynamic process of microtubule assembly and disassembly. Microtubules are essential



components of the cytoskeleton and the mitotic spindle, which is necessary for chromosome segregation during cell division.

Vinca alkaloids bind to β-tubulin subunits, preventing their polymerization into microtubules. This disruption of microtubule dynamics leads to the arrest of cells in the metaphase of mitosis, ultimately inducing apoptosis (programmed cell death).[1][2]



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Mechanism of action of Vinglycinate.

Conclusion

Vinglycinate sulfate represents a significant modification of the natural product vinblastine, with the aim of improving its therapeutic index. Understanding its chemical structure and potential synthetic routes is crucial for the development of novel analogs and drug delivery systems. The primary mechanism of action, shared with other vinca alkaloids, involves the



disruption of microtubule dynamics, leading to mitotic arrest and apoptosis in rapidly dividing cancer cells. Further research into the specific synthesis and biological activity of **vinglycinate sulfate** will continue to be of high interest to the cancer research and drug development communities.

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- To cite this document: BenchChem. [Vinglycinate Sulfate: A Technical Overview of its Chemical Structure and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1260496#chemical-structure-and-synthesis-of-vinglycinate-sulfate]

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